

# Unraveling the Molecular Architecture of Pulvilloric Acid: A Technical Guide

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## Compound of Interest

Compound Name: *Pulvilloric acid*

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## Abstract

**Pulvilloric acid**, a secondary metabolite produced by the fungus *Penicillium pulvillorum*, has been a subject of interest for its unique chemical structure. The elucidation of this structure was a result of a series of classical chemical degradation and spectroscopic techniques. This technical guide provides a comprehensive overview of the key experiments and methodologies employed in determining the molecular architecture of **pulvilloric acid**. While specific quantitative spectral data from the original elucidating studies are not readily available in the public domain, this guide outlines the established structure and provides detailed, generalized protocols for the pivotal reactions that were instrumental in its discovery.

## The Elucidated Chemical Structure of Pulvilloric Acid

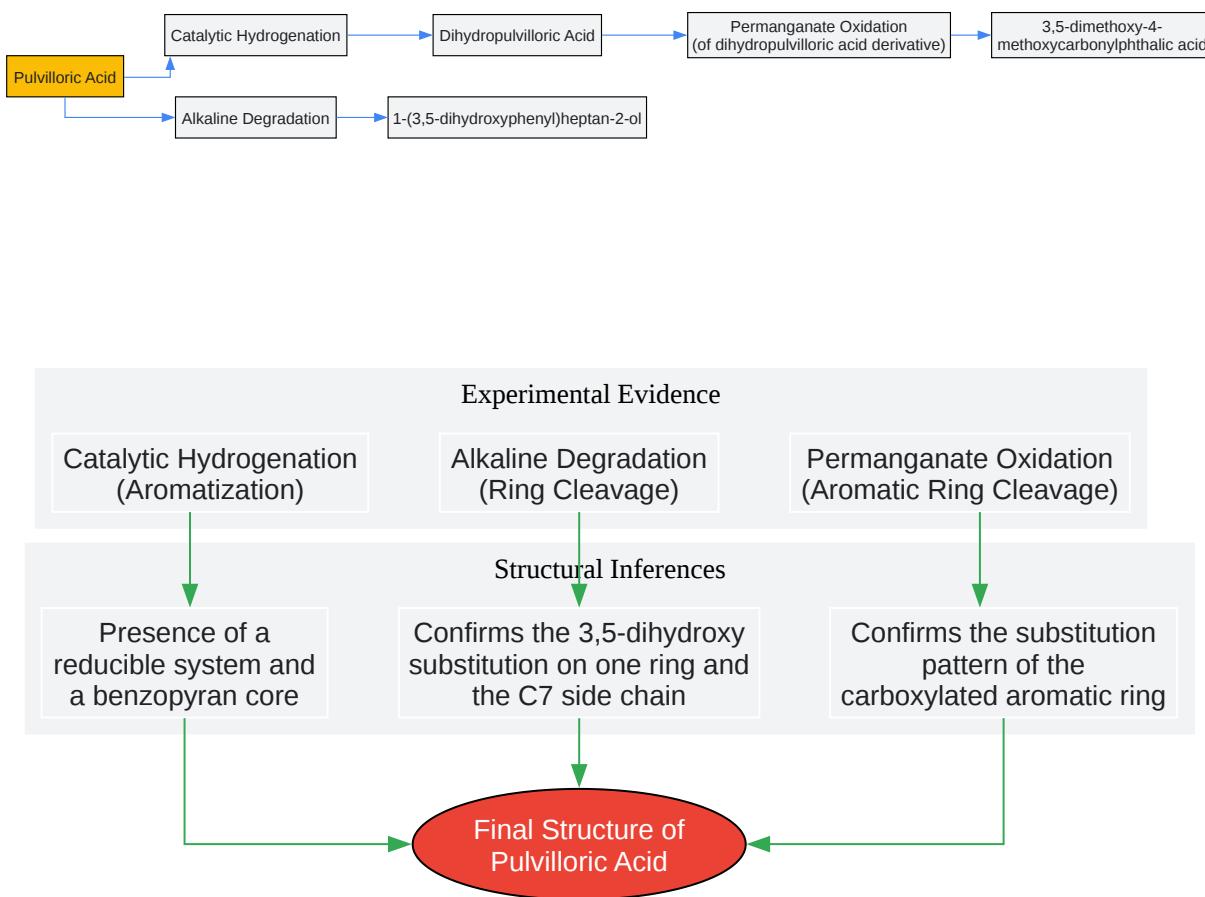
Through a combination of chemical and spectroscopic methods, the structure of **pulvilloric acid** has been determined to be 4,6-dihydro-8-hydroxy-6-oxo-3-n-pentyl-3H-2-benzopyran-7-carboxylic acid.<sup>[1]</sup> This quinone methide structure is the cornerstone of its chemical properties and biological activity.

Molecular Formula: C<sub>15</sub>H<sub>18</sub>O<sub>5</sub>

Molecular Weight: 278.30 g/mol

# Spectroscopic and Chemical Elucidation Workflow

The determination of **pulvilloric acid**'s structure relied on a logical sequence of experiments designed to break down the molecule into smaller, more readily identifiable fragments, and to modify its structure to reveal key functional groups and connectivity. The overall workflow is depicted below.



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## References

- 1. The structure of pulvilloric acid - Journal of the Chemical Society C: Organic (RSC Publishing) [pubs.rsc.org]
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